

Application Note: Advanced Click Chemistry with Phenylethynyl Sulfonyl Derivatives

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Compound of Interest

Compound Name: 1-(Phenylethynylsulfonyl)piperazine
Cat. No.: B7906921

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Executive Summary

This guide details the applications of Phenylethynyl Sulfonyl Fluoride (PESF) and its derivatives as bifunctional "Click" hubs. Unlike traditional click reagents that offer a single conjugation point, PESF derivatives possess two orthogonal reactive centers:

- The Sulfonyl Fluoride (): A Sulfur(VI) Fluoride Exchange (SuFEx) warhead that reacts specifically with Tyrosine, Lysine, or Histidine residues under defined conditions.
- The Activated Alkyne (): A phenylethynyl group activated by the electron-withdrawing sulfonyl moiety, enabling Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) or nucleophilic Michael addition (thiol-yne click).^[1]

This dual-modality allows for Diversity-Oriented Clicking (DOC), enabling the rapid synthesis of drug-like libraries, peptide macrocyclization, and activity-based protein profiling (ABPP).

Mechanistic Principles & Chemical Logic

The "Connective Hub" Concept

The power of PESF lies in its ability to undergo sequential, orthogonal click reactions. The sulfonyl group serves as an electronic activator for the alkyne while simultaneously acting as a latent electrophile itself.^[1]

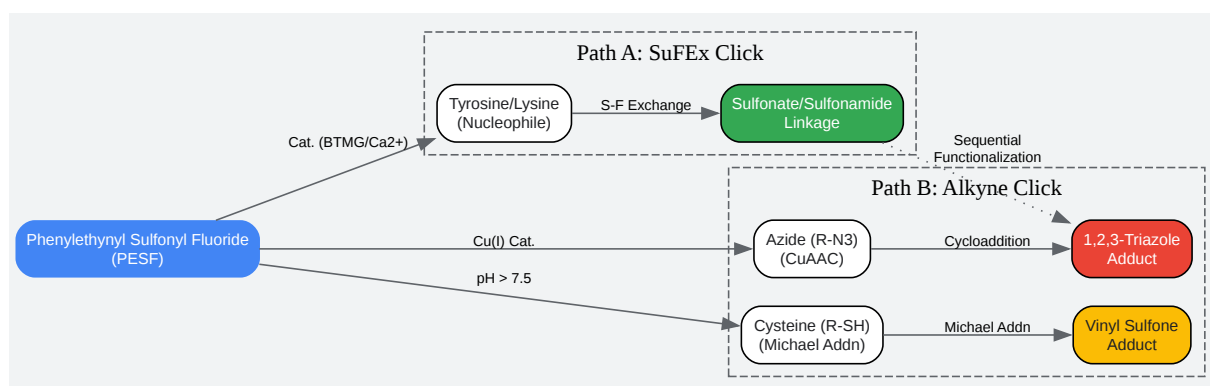
- **SuFEx Reactivity:** The

bond is kinetically stable against hydrolysis and reduction but becomes highly reactive toward nucleophiles (phenols, amines) when activated by a catalyst (e.g., DBU, BTMG) or the local protein environment (H-bonding networks).

- **Alkyne Reactivity:** The sulfonyl group withdraws electron density from the alkyne, making it a potent Michael acceptor for thiols (cysteine targeting) and a highly reactive dipolarophile for cycloadditions.

Reaction Pathways Diagram

The following diagram illustrates the orthogonal reaction pathways available to PESF.



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Figure 1: Orthogonal reaction pathways for PESF. Path A (SuFEx) and Path B (Alkyne activation) can be performed sequentially or independently.

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Covalent Protein Inhibition (ABPP)

PESF derivatives are premier "scout" fragments for covalent ligand discovery.[1]

- Mechanism: The probe enters the binding pocket.[1] If a nucleophilic residue (Tyr/Lys) is proximal to the sulfur, the SuFEx reaction occurs, covalently locking the ligand.
- Advantage: Unlike acrylamides (which target Cys), sulfonyl fluorides can target non-catalytic Tyrosines, expanding the "druggable" proteome.

Peptide Macrocyclization

PESF can be used to "staple" peptides or form macrocycles.[1]

- Method: A linear peptide containing a Tyrosine and an artificial Azide-amino acid is treated with PESF.[1]
- Step 1: SuFEx reaction with Tyrosine.[1][2]
- Step 2: CuAAC reaction with the Azide.[1]
- Result: A rigid, cell-permeable macrocycle.[1]

Comparative Reactivity Data

The table below compares PESF with standard click reagents.

Reagent Class	Primary Target	Stability (pH 7)	Reactivity Trigger	Biocompatibility
PESF	Tyr, Lys, His, Cys	High	Proximity / Catalyst	Excellent
Sulfonyl Chlorides	Lys, Cys	Low (Hydrolyzes)	Spontaneous	Poor (Non-specific)
Acrylamides	Cys	Moderate	Spontaneous	Good
NHS Esters	Lys (N-term)	Low	Spontaneous	Moderate

Experimental Protocols

Protocol A: Sequential Library Synthesis (DOC)

Objective: Synthesize a library of 1,2,3-triazole sulfonyl fluorides using PESF as a hub.

Materials:

- Phenylethynylsulfonyl fluoride (PESF) (1.0 equiv)
- Organic Azides () (1.1 equiv)[\[1\]](#)
- (5 mol%)
- Sodium Ascorbate (10 mol%)
- Solvent: t-BuOH/H₂O (1:1)[\[1\]](#)

Procedure:

- Preparation: Dissolve PESF (0.5 mmol) and the organic azide (0.55 mmol) in 2 mL of t-BuOH/H₂O (1:1).
- Catalysis: Add freshly prepared sodium ascorbate solution (100 µL, 0.5 M) followed by solution (50 µL, 0.5 M).

- Reaction: Stir vigorously at room temperature for 2–4 hours. The reaction is typically monitored by TLC (disappearance of alkyne).
- Workup: Dilute with EtOAc (10 mL), wash with brine, dry over
 , and concentrate.
- Purification: The resulting 1-sulfonyl fluoride-4-phenyl-triazole is stable and can be purified by silica gel chromatography.^[1]
 - Note: The
 group remains intact during CuAAC, ready for a subsequent SuFEx reaction (Step 2).

Step 2 (SuFEx Derivatization):

- Take the triazole product from Step 1.
- Add a phenol or amine nucleophile (1.1 equiv).^[1]
- Add DBU (1.2 equiv) in DCM.^[1]
- Stir for 1 hour to form the sulfonate/sulfonamide linkage.

Protocol B: Covalent Protein Labeling (SuFEx)

Objective: Label a target protein (e.g., BSA or a specific kinase) with a fluorescent PESF probe.

Materials:

- Protein stock (1 mg/mL in PBS, pH 7.4)
- PESF-Fluorophore conjugate (10 mM in DMSO)^[1]
- Catalyst (Optional): BTMG (2-tert-butyl-1,1,3,3-tetramethylguanidine)^[3]

Procedure:

- Incubation: Dilute the protein to 0.5 mg/mL in PBS.

- Probe Addition: Add the PESF probe to a final concentration of 10–50 μM (keep DMSO < 2%).
- Reaction: Incubate at 37°C for 1 hour.
 - Self-Validation: If the protein has a reactive Tyrosine/Lysine in a binding pocket, labeling will proceed without catalyst.
 - Catalytic Mode: For surface labeling, add 10 mol% BTMG to accelerate S-F exchange.
- Quenching: Stop the reaction by adding 4x SDS-PAGE loading buffer (containing β -mercaptoethanol to quench any unreacted Michael acceptor sites, though S-F is stable to thiols).
- Analysis: Analyze via SDS-PAGE and in-gel fluorescence scanning.

Troubleshooting & Optimization

Stability vs. Reactivity[1]

- Issue: Hydrolysis of the sulfonyl fluoride.
- Cause: High pH (> 9) or presence of strong nucleophiles in the buffer (e.g., Tris, though S-F is relatively resistant to Tris compared to NHS esters).
- Solution: Use PBS or HEPES buffers (pH 7.0–7.5).[1] Store PESF stocks in anhydrous DMSO at -20°C.

"Click" Selectivity

- Issue: Non-specific labeling of Cysteine.
- Mechanism: The activated alkyne in PESF is a Michael acceptor.[1]
- Control: To ensure only SuFEx labeling (Tyr/Lys), pre-treat the protein with iodoacetamide (to block Cys) if Cys-labeling is undesirable. Alternatively, perform the CuAAC reaction first to convert the alkyne to a triazole, removing the Michael acceptor reactivity, leaving only the SuFEx handle.

References

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